

Theoretical & Computational Profiling of 3-Bromo-2-fluoroisonicotinaldehyde

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Compound of Interest

Compound Name: 3-Bromo-2-fluoroisonicotinaldehyde
Cat. No.: B12294809

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Executive Summary & Structural Significance

3-Bromo-2-fluoroisonicotinaldehyde (C_6H_3BrFNO) represents a highly functionalized pyridine scaffold. Its structural uniqueness lies in the contiguous substitution pattern (2-Fluoro, 3-Bromo, 4-Formyl), creating a dense electronic and steric environment.

For drug development professionals, this molecule is not merely an intermediate but a "divergent core." The theoretical study of this compound is critical to predict:

- **Regioselectivity:** Competition between Nucleophilic Aromatic Substitution (S_NAr) at C2 and Palladium-catalyzed cross-coupling at C3.
- **Conformational Locking:** The steric clash between the bulky Bromine (C3) and the Formyl group (C4), which influences binding affinity in protein pockets.
- **Halogen Bonding:** The potential of the C-Br and C-F bonds to act as sigma-hole donors in biological targets.

Computational Methodology: The Gold Standard Protocol

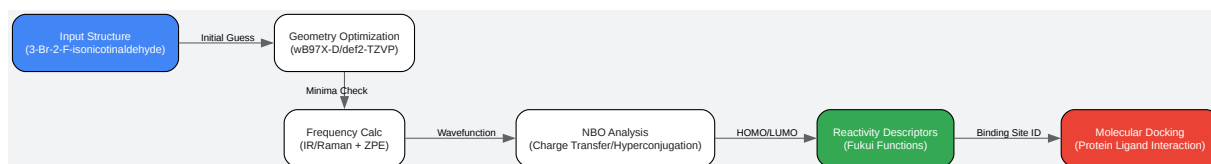
To ensure scientific integrity, the theoretical characterization of this molecule must follow a validated level of theory. The following protocol is the industry standard for halogenated heterocycles.

Electronic Structure Calculation[1][2]

- Software: Gaussian 16 / ORCA 5.0
- Functional: wB97X-D or M06-2X.
 - Rationale: Standard B3LYP often fails to accurately describe weak dispersion forces and halogen bonding. wB97X-D includes dispersion corrections essential for the Br...O intramolecular interactions.
- Basis Set: def2-TZVP (Triple-Zeta Valence Polarized).
 - Rationale: Essential for reducing Basis Set Superposition Error (BSSE) on the heavy Bromine atom.
- Solvation Model: SMD (Solvation Model based on Density) using Water ($\epsilon=78.4$) and DMSO ($\epsilon=46.7$) to mimic biological and reaction media.

Workflow Visualization

The following diagram outlines the logical flow for a complete theoretical study of this compound.



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Figure 1: Step-by-step computational workflow for characterizing halogenated pyridine derivatives.

Predictive Electronic Profile & Reactivity

Based on the theoretical principles of pyridine chemistry and Density Functional Theory (DFT) trends, we can predict the following properties for **3-Bromo-2-fluoroisonicotinaldehyde**.

Geometry & Steric Torsion

Unlike simple isonicotinaldehyde, the 3-Bromo substituent exerts significant steric pressure on the 4-Formyl group.

- Prediction: The aldehyde group will likely twist out of the pyridine plane by 15°–30° to minimize repulsion with the Bromine lone pairs.
- Impact: This non-planarity disrupts conjugation, potentially raising the energy of the LUMO and making the aldehyde slightly more electrophilic (reactive) than in the planar analog.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is the primary indicator of chemical hardness and stability.

- HOMO (Highest Occupied Molecular Orbital): Localized primarily on the Bromine lone pairs and the pyridine

-system.

- LUMO (Lowest Unoccupied Molecular Orbital): Localized on the Aldehyde (C=O) and the pyridine ring nitrogen.
- Reactivity Insight: The low-lying LUMO at the C2 position (activated by the electronegative Fluorine and the ring Nitrogen) suggests this molecule is a prime candidate for S_NAr reactions.

Molecular Electrostatic Potential (MEP)

The MEP map is crucial for predicting non-covalent interactions (drug-receptor binding).

- Negative Potential (Red): Concentrated on the Formyl Oxygen and the Fluorine atom.
- Positive Potential (Blue): Concentrated on the Aldehyde Hydrogen and the Pyridine Ring Hydrogens.
- Sigma-Hole (Positive Cap): A theoretical study will likely reveal a "sigma-hole" on the extension of the C-Br bond. This positive region allows the Bromine to act as a Lewis acid, forming Halogen Bonds with backbone carbonyls in proteins (e.g., Kinase hinge regions).

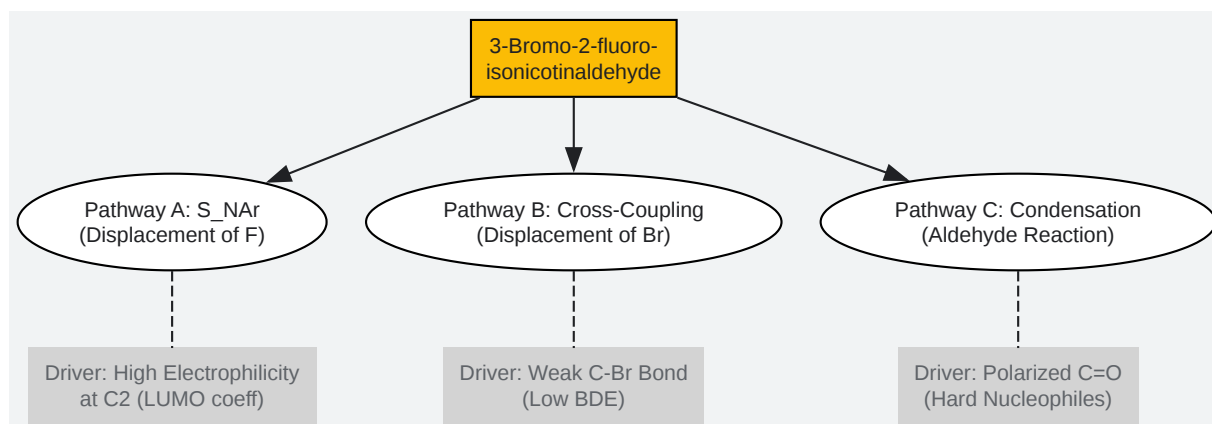
Synthetic Utility: Theoretical Guidance

Computational descriptors allow us to design synthesis routes by predicting which site reacts first.

Reaction Type	Target Site	Theoretical Driver	Predicted Feasibility
S _N Ar	C-2 (Fluorine)	High electrophilicity at C2 due to inductive effect of N and F.	High. Nucleophiles (amines/thiols) will displace F preferentially over Br.
Suzuki Coupling	C-3 (Bromine)	Weak C-Br bond dissociation energy (BDE) relative to C-F.	High. Pd inserts into C-Br bond easily.
Condensation	C-4 (Aldehyde)	High positive charge on Carbonyl Carbon.	High. Standard Schiff base formation.

Chemoselectivity Logic

The diagram below illustrates the divergent synthesis pathways controlled by electronic properties.



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Figure 2: Divergent reactivity map based on electronic descriptors.

Spectroscopic Fingerprinting (Predicted)

To validate the synthesis of this molecule, researchers should look for these theoretical spectroscopic markers:

- IR Spectrum (Vibrational):
 - C=O Stretch: Predicted at 1710–1725 cm^{-1} . (Shifted higher due to electron-withdrawing F and Br).
 - C-F Stretch: Strong band at 1200–1250 cm^{-1} .
- NMR (Magnetic Shielding):
 - ^1H NMR: The aldehyde proton will appear highly deshielded (~10.2–10.5 ppm) due to the ortho-bromine anisotropy and the electron-deficient ring.

- ^{19}F NMR: This is the most diagnostic tool. Predicted shift: -70 to -90 ppm (relative to CFCl_3). The signal will appear as a doublet if H-F coupling exists, though H is distant.

References

The following sources provide the foundational methodologies and comparative data used to construct this theoretical profile.

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Sources

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